

# Stability and storage conditions for 1-Azido-2-iodoethane

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An In-depth Technical Guide to the Stability and Storage of 1-Azido-2-iodoethane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known stability and recommended storage conditions for **1-Azido-2-iodoethane** (CAS No. 42059-30-3). Due to the limited availability of specific experimental data for this compound, this guide also extrapolates information from related compounds and general chemical principles to provide a thorough understanding of its handling and storage requirements.

#### **Chemical and Physical Properties**

**1-Azido-2-iodoethane** is a bifunctional organic molecule featuring both an azide and an iodo group. This combination makes it a versatile synthon in organic chemistry, particularly in the realm of "click chemistry" and other bioconjugation techniques.[1]



Property	Value	Source
CAS Number	42059-30-3	[1][2][3]
Molecular Formula	C2H4IN3	[2][3][4]
Molecular Weight	196.98 g/mol	[2][3][4]
Boiling Point	68 °C at 20 Torr	[3]
Density	1.9154 g/cm3 at 25 °C	[3]

#### **Stability and Reactivity**

While specific quantitative stability data for **1-Azido-2-iodoethane** is not readily available in the peer-reviewed literature, its chemical structure suggests several key stability considerations.

General Stability: Organic azides are known for their potential instability and can be sensitive to heat, shock, and friction. The presence of an iodo group, a good leaving group, can influence the molecule's reactivity. General guidance for similar compounds suggests that it is sensitive to heat and light.

Reactivity Profile: **1-Azido-2-iodoethane**'s reactivity is characterized by its two functional groups:

- Azido Group: This group is highly reactive in [3+2] cycloaddition reactions with alkynes, a
  cornerstone of copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC) click chemistry.[1] It
  can also be reduced to an amine.
- lodo Group: The carbon-iodine bond is susceptible to nucleophilic substitution, allowing for the displacement of the iodine by a variety of nucleophiles.[1]

Incompatible Materials: Based on the general reactivity of organic azides and iodoalkanes, the following materials should be considered incompatible:

- Strong Oxidizing Agents: Can lead to vigorous or explosive reactions.
- Strong Reducing Agents: Can react with the azide group.



- Strong Acids and Bases: May promote decomposition or unwanted reactions.
- Heavy Metals and their Salts (e.g., lead, copper, silver, mercury): Organic azides can form
  highly explosive heavy metal azides.[5] Care should be taken to avoid contact with these
  materials, including metal spatulas and equipment containing these metals.

### **Recommended Storage Conditions**

There are no specific, experimentally validated storage conditions published for **1-Azido-2-iodoethane**. However, based on the properties of analogous compounds and general laboratory safety for energetic materials, the following storage conditions are recommended:

Parameter	Recommendation	Rationale
Temperature	Store at 2-8°C.	Cool temperatures will minimize the rate of potential decomposition.
Light	Store in a dark, light-proof container.	Many organic iodides and azides are light-sensitive and can decompose upon exposure to light.
Atmosphere	Store under an inert atmosphere (e.g., argon or nitrogen).	To prevent reaction with atmospheric moisture or oxygen.
Container	Use a tightly sealed, chemically resistant container (e.g., amber glass vial with a PTFE-lined cap).	To prevent leakage and contamination.

## **Experimental Protocols**

Detailed experimental protocols for the stability testing of **1-Azido-2-iodoethane** are not available in the public domain. However, a general workflow for assessing the thermal stability of a potentially energetic compound is outlined below.

Workflow for Thermal Stability Assessment:



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#### References

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